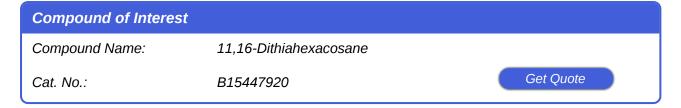


# Technical Guide: Didodecyl Disulfide (CAS No. 63347-82-0)

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and suppliers of didodecyl disulfide. The compound is identified by CAS number 63347-82-0 and more commonly by CAS number 2757-37-1. It is an organosulfur compound with the molecular formula C24H50S2. Didodecyl disulfide sees application as a lubricant additive, a component in metalworking fluids, and in the manufacturing of polymers and plastics due to its lubricating properties and high-temperature stability.[1] Additionally, its potential as an antimicrobial agent is noted, suggesting applications in pharmaceuticals and cosmetics.[1][2]

# **Chemical and Physical Properties**

The following table summarizes the key quantitative data for di-n-dodecyl disulfide (CAS No. 2757-37-1), which corresponds to the molecular formula associated with CAS No. 63347-82-0.



Property	Value	Reference
Molecular Formula	C24H50S2	[1][2]
Molecular Weight	402.78 g/mol	[1]
IUPAC Name	1-(dodecyldisulfanyl)dodecane	[2]
Synonyms	Di-n-dodecyl disulfide, Dilauryl disulfide	[2]
Melting Point	32.0 to 36.0 °C	[2]
Boiling Point	480.8 °C at 760 mmHg	[1]
Density	0.889 g/cm <sup>3</sup>	[1]
Flash Point	216.1 °C	[1]
Appearance	White or Colorless to Light yellow powder, lump, or clear liquid	

# Experimental Protocols Synthesis of Didodecyl Disulfide via Oxidative Coupling of Dodecanethiol

A common method for the synthesis of symmetrical disulfides like didodecyl disulfide is the oxidative coupling of the corresponding thiol, in this case, dodecanethiol.[2]

#### Materials:

- Dodecanethiol
- Oxidizing agent (e.g., Iodine, Hydrogen Peroxide)
- Solvent (e.g., Acetonitrile)
- · Stirring apparatus



- Reaction vessel
- Purification setup (e.g., chromatography column)

#### General Procedure:

- Dissolution: Dissolve dodecanethiol in a suitable solvent, such as wet acetonitrile, within a reaction vessel equipped with a stirrer.
- Oxidation: Gradually add the oxidizing agent (e.g., a solution of iodine in the same solvent)
  to the stirred solution at room temperature. The reaction progress can often be monitored by
  a color change.
- Reaction Time: Allow the reaction to proceed for a sufficient duration, which can range from minutes to several hours, until completion.
- Work-up: After the reaction is complete, the mixture is typically quenched, for example, with a solution of sodium thiosulfate to remove any excess iodine. The organic product is then extracted using an appropriate solvent.
- Purification: The crude product is purified, commonly by column chromatography, to yield pure didodecyl disulfide.
- Characterization: The final product should be characterized using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy to confirm its structure and purity.

## **Experimental Workflow**



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#### References

- 1. researchgate.net [researchgate.net]
- 2. Biological Functions of Diallyl Disulfide, a Garlic-Derived Natural Organic Sulfur Compound - PMC [pmc.ncbi.nlm.nih.gov]
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